

Comprehensive Safety and Handling Guide for Epigallocatechin 3-O-gallate (EGCG)

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Compound of Interest

Compound Name: *Epitheafлагallin 3-O-gallate*

Cat. No.: B1202455

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This guide provides essential safety, handling, and disposal protocols for researchers, scientists, and drug development professionals working with Epigallocatechin 3-O-gallate (EGCG). Adherence to these procedures is critical for ensuring personnel safety and minimizing environmental impact.

Personal Protective Equipment (PPE)

When handling EGCG, particularly in its solid, powdered form, the following personal protective equipment is mandatory to prevent exposure.

Protection Type	Required PPE	Standard/Specification	Rationale
Eye/Face Protection	Safety glasses with side-shields or chemical safety goggles	Conforming to EN166 (EU) or OSHA 29 CFR 1910.133 (US)	Protects against eye irritation from dust or splashes.[1][2]
Skin Protection	Chemical-resistant gloves (e.g., nitrile)	Inspect prior to use	Prevents skin contact, as EGCG can be harmful and cause allergic reactions.[1][3]
Lab coat or appropriate protective clothing	N/A	Prevents contamination of personal clothing and skin exposure.[1][2]	
Respiratory Protection	Generally not required under normal use with adequate ventilation	NIOSH (US) or CEN (EU) approved	Required when dusts are generated or if a risk assessment indicates it is necessary. Use a full-face particle respirator type N100 (US) or P3 (EN 143).[1][3]

Hazard Identification and Safety Precautions

EGCG is classified with the following hazards. Understanding these is crucial for safe handling.

- **Health Hazards:** Harmful if swallowed or in contact with skin.[3] It can cause serious eye irritation and may lead to an allergic skin reaction or sensitization.[3] Inhalation of dust may cause respiratory irritation.
- **Environmental Hazards:** Toxic to aquatic life with long-lasting effects.[3]

General Precautions:

- Avoid all contact with skin, eyes, and clothing.[2][4]
- Do not breathe in dust.[3]
- Wash hands and any exposed skin thoroughly after handling.[4]
- Do not eat, drink, or smoke in areas where EGCG is handled or stored.[3]
- Ensure adequate ventilation in the work area.[2]

Operational Plan: Step-by-Step Handling Procedures

This section outlines the procedural workflow for the safe handling of EGCG from receipt to disposal.

3.1. Receiving and Storage

- Inspection: Upon receipt, inspect the container for any damage or leaks. Wear appropriate PPE during inspection.
- Storage: Store the container in a tightly closed, dry, and well-ventilated area.[1][2] For long-term stability, store desiccated at 4°C or frozen at -20°C, as specified by the supplier.[1][4]
- Labeling: Ensure the container is clearly labeled with the chemical name and associated hazards.
- Light Sensitivity: Protect the compound from direct light.[2][3]

3.2. Preparation of Solutions

- Work Area: Conduct all weighing and solution preparation in a designated area, such as a chemical fume hood or a ventilated enclosure, to control dust.
- Weighing: Handle the solid EGCG carefully to avoid generating dust. Use appropriate tools (e.g., spatulas).

- **Dissolving:** EGCG is soluble in organic solvents like ethanol, DMSO, and dimethylformamide.[4] It can also be dissolved in aqueous buffers like PBS (pH 7.2) to a concentration of approximately 25 mg/ml.[4] When dissolving, add the solvent slowly to the solid to prevent splashing.
- **Aqueous Solutions:** Aqueous solutions are not recommended for storage for more than one day.[4]

3.3. Experimental Use

- **PPE:** Always wear the mandatory PPE as detailed in Section 1.
- **Containment:** Perform all experimental procedures that may generate aerosols or dust within a fume hood or other ventilated containment device.
- **Transfer:** Use appropriate and calibrated equipment for transferring solutions to minimize spills.

Emergency and Disposal Plan

4.1. Accidental Release Measures

- **Spill (Solid):** For small spills, carefully sweep up the solid material, avoiding dust formation, and place it into a suitable, labeled container for disposal.[2]
- **Spill (Liquid):** Absorb liquid spills with an inert, non-combustible material (e.g., sand, vermiculite) and collect for disposal.
- **Ventilation:** Ensure the area is well-ventilated after a spill.
- **Decontamination:** Clean the spill area thoroughly with an appropriate solvent and then with soap and water.

4.2. First Aid Measures

- **Eye Contact:** Immediately flush eyes with plenty of water for at least 15 minutes, also under the eyelids. Seek immediate medical attention.[2][3]

- Skin Contact: Immediately wash the affected area with plenty of water. Remove all contaminated clothing. If skin irritation or a rash occurs, seek medical advice.[\[2\]](#)[\[3\]](#)
- Inhalation: Move the person to fresh air. If breathing is difficult, seek medical attention.[\[2\]](#)[\[3\]](#)
- Ingestion: Rinse the mouth with water and then drink plenty of water. Do NOT induce vomiting. Call a poison center or doctor if you feel unwell.[\[2\]](#)[\[3\]](#)

4.3. Disposal Plan

- Waste Collection: Collect all EGCG waste, including contaminated consumables (gloves, pipette tips, etc.), in clearly labeled, sealed containers.
- Disposal Route: Dispose of all waste through an approved hazardous waste disposal facility. Do not allow the product to enter drains or the environment.[\[1\]](#)[\[3\]](#) Follow all local, state, and federal regulations for chemical waste disposal.

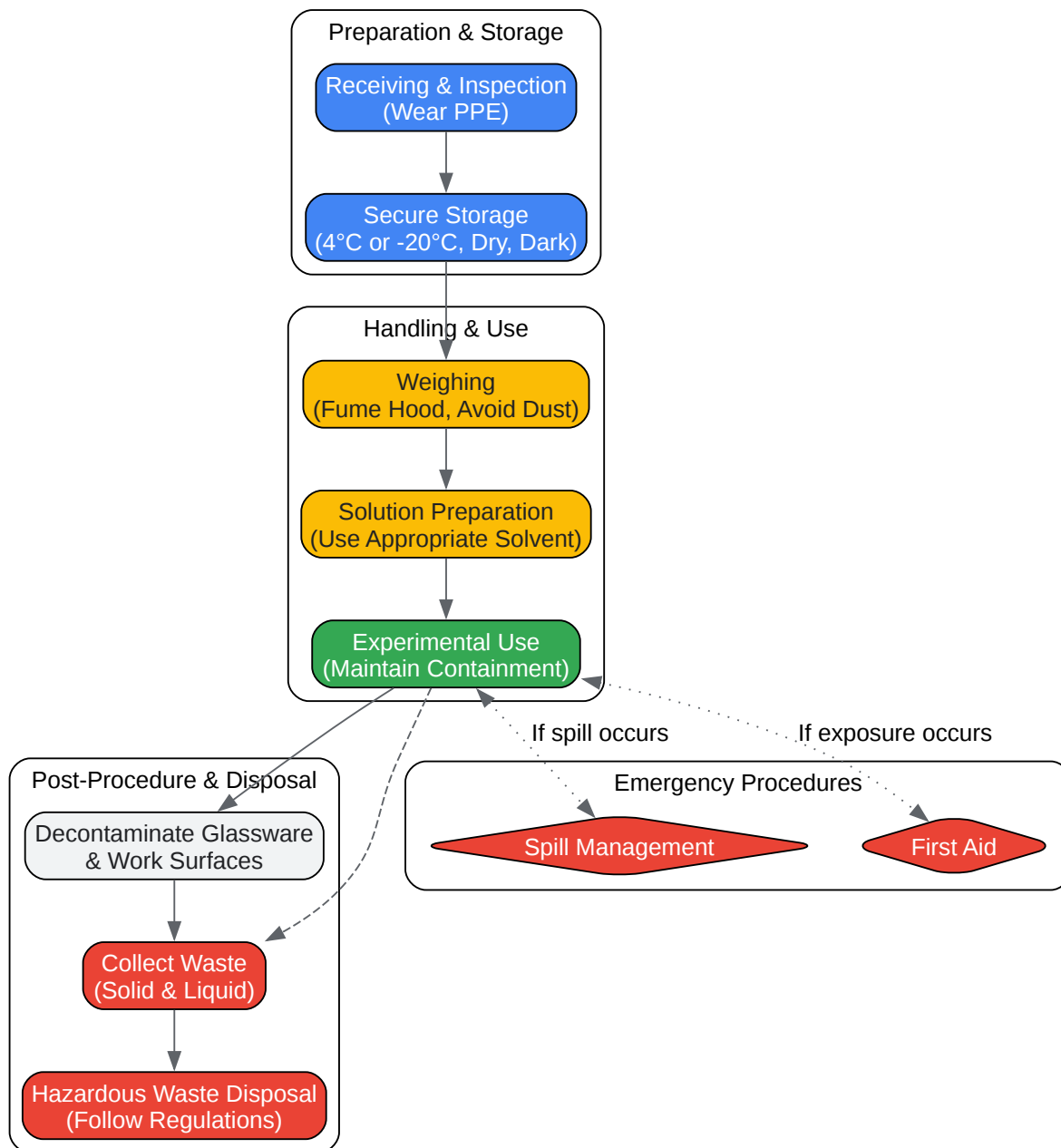
Quantitative Data Summary

The following table summarizes key quantitative data for EGCG.

Property	Value	Source
Molecular Formula	C ₂₂ H ₁₈ O ₁₁	[1]
Molecular Weight	458.37 g/mol	[2]
Appearance	Crystalline solid	[4]
Melting Point	212 - 216 °C	[2]
Boiling Point	909.1 °C	[2]
Flash Point	320 °C	[2]
Acute Oral Toxicity (LD50)	2,170 mg/kg (mouse)	[5]
Solubility	~20 mg/ml in Ethanol~25 mg/ml in DMSO~30 mg/ml in Dimethylformamide~25 mg/ml in PBS (pH 7.2)	[4]

EGCG Handling Workflow

The diagram below illustrates the standard operational workflow for handling EGCG in a laboratory setting, emphasizing safety at each step.



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Caption: Workflow for safe handling of EGCG from receipt to disposal.

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